Application Notes & Protocols: Regioselective Formylation of 6-Hydroxy-1H-Indazole

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Compound of Interest	
Compound Name:	*6-Hydroxy-1H-indazole-7-carbaldehyde*
CAS No.:	*1808943-48-7*
Cat. No.:	*B6299646*

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Introduction: The Strategic Importance of Formylated Indazoles

The 1H-indazole scaffold is a privileged structure in medicinal chemistry, serving as a bioisostere of indole and forming the core of numerous therapeutic agents, particularly kinase inhibitors.[1][2] The introduction of a formyl (-CHO) group onto this scaffold provides a versatile chemical handle for further molecular elaboration, enabling the construction of complex derivatives with diverse pharmacological activities. 6-Hydroxy-1H-indazole, in particular, is a valuable starting material, with its hydroxyl group not only influencing the molecule's biological interactions but also directing the regioselectivity of synthetic transformations.[3]

This guide provides a detailed examination of the experimental procedures for the regioselective formylation of 6-hydroxy-1H-indazole. We will delve into the chemical logic behind method selection, present robust, step-by-step protocols, and offer mechanistic insights to empower researchers in drug discovery and chemical development to confidently synthesize the key intermediate, **6-hydroxy-1H-indazole-7-carbaldehyde**.

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Chemical Strategy: Directing the Formylation

The formylation of 6-hydroxy-1H-indazole is an electrophilic aromatic substitution reaction. The regiochemical outcome is dictated by the interplay of the activating, ortho, para-directing hydroxyl group and the electronic nature of the bicyclic indazole system.

- The Hydroxyl Dominance: The -OH group at the C6 position is a powerful activating group, significantly increasing the electron density of the benzene ring, particularly at the C5 and C7 positions (ortho to the hydroxyl) and the C3 position (para to the hydroxyl, though this nomenclature is less conventional for fused rings).

- Targeting the C7 Position: The C7 position is the most sterically accessible and electronically favorable site for ortho-formylation. Many classical formylation reactions developed for phenols exhibit a strong preference for the position adjacent to the hydroxyl group, making them ideal candidates for this transformation.

Several methods are available for the formylation of phenolic compounds. The selection of a specific method depends on the desired regioselectivity, substrate tolerance, and scalability. This note will focus on two highly effective methods for the ortho-formylation of 6-hydroxy-1H-indazole: the Magnesium-Mediated Formylation (a Casnati-Skattebøl type reaction) and the Duff Reaction.

Comparative Overview of Formylation Methods

A summary of relevant formylation techniques is presented below to justify the selection of the detailed protocols that follow.

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Method	Formylating Agent	Medium	Key Feature	Common Issues
Magnesium-Mediated	Paraformaldehyde	Anhydrous THF	Excellent ortho-selectivity via Mg chelation; high yields.[4][5]	Requires strictly anhydrous conditions.[6][7]
Duff Reaction	Hexamethylenetetramine (HMTA)	Acidic (TFA, Acetic Acid)	Good ortho-selectivity for phenols.[8][9][10]	Can have moderate yields; reaction times can be long.[11]
Reimer-Tiemann	Chloroform	Strong Base (aq. NaOH)	Classic ortho-formylation method.[12][13]	Often low yields; harsh conditions; exothermic and can be difficult to control.[14][15]
Vilsmeier-Haack	$POCl_3$ / DMF	Anhydrous Solvent	Primarily for electron-rich heterocycles, often targeting the C3 position of indoles/indazoles.[16][17][18]	May not target the desired C7 position.

Based on this analysis, the Magnesium-Mediated method is the primary recommendation due to its superior regioselectivity and typically higher yields. The Duff reaction is presented as a robust alternative.

Recommended Protocol 1: Magnesium-Mediated Ortho-Formylation

This procedure, based on the principles of the Casnati-Skattebøl reaction, utilizes a magnesium chloride-triethylamine base system to generate a magnesium phenoxide in situ.[4][19] This intermediate chelates with paraformaldehyde, directing the electrophilic attack

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exclusively to the ortho (C7) position.[5] The use of anhydrous reagents is critical for success.[6][7]

Mechanistic Rationale

The high ortho-selectivity is achieved through a pre-organized transition state where the magnesium ion coordinates both the phenoxide oxygen and the oxygen of formaldehyde. This geometry brings the formylating agent into close proximity with the C7 position of the indazole ring, facilitating the electrophilic substitution.

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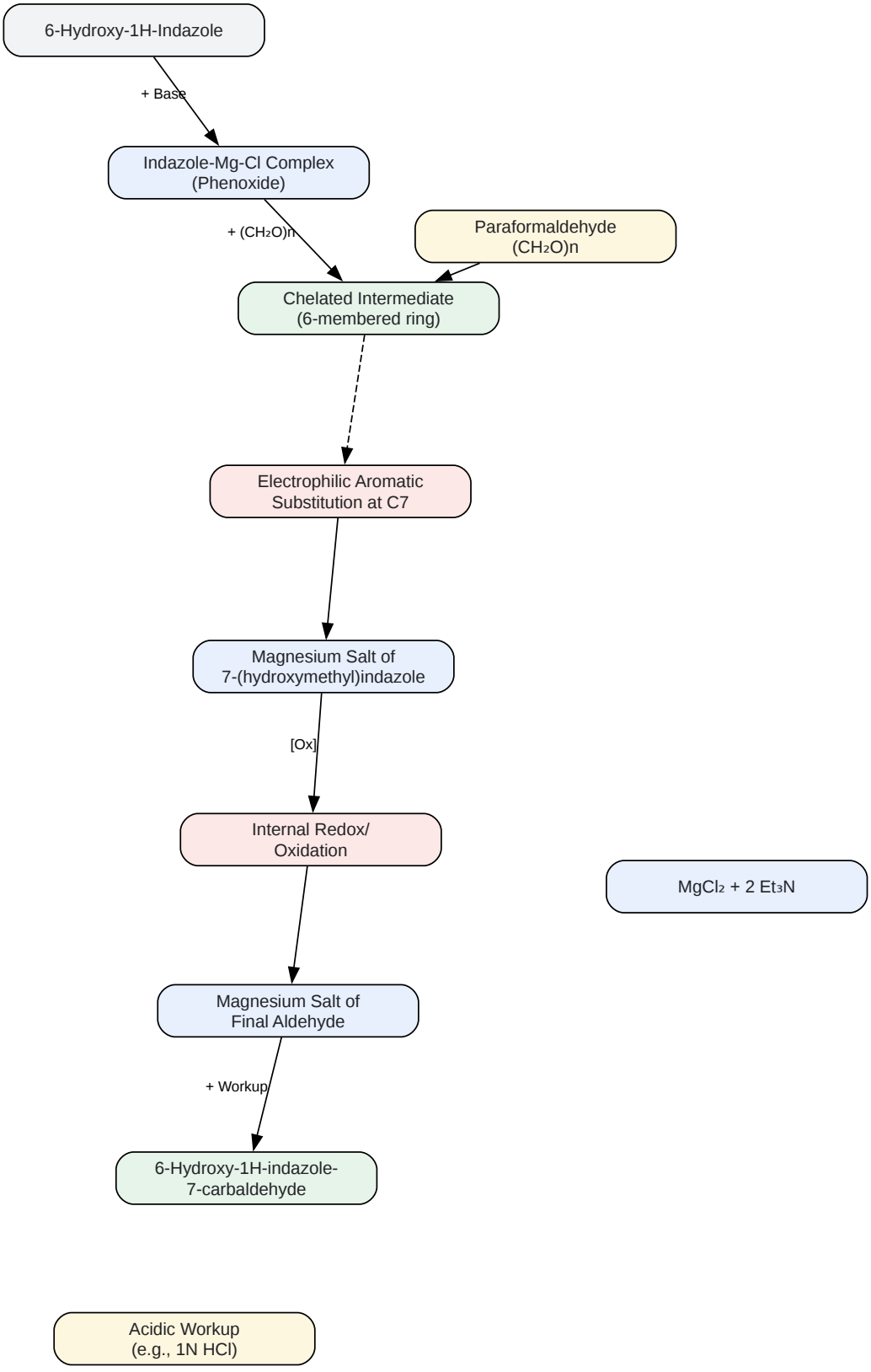

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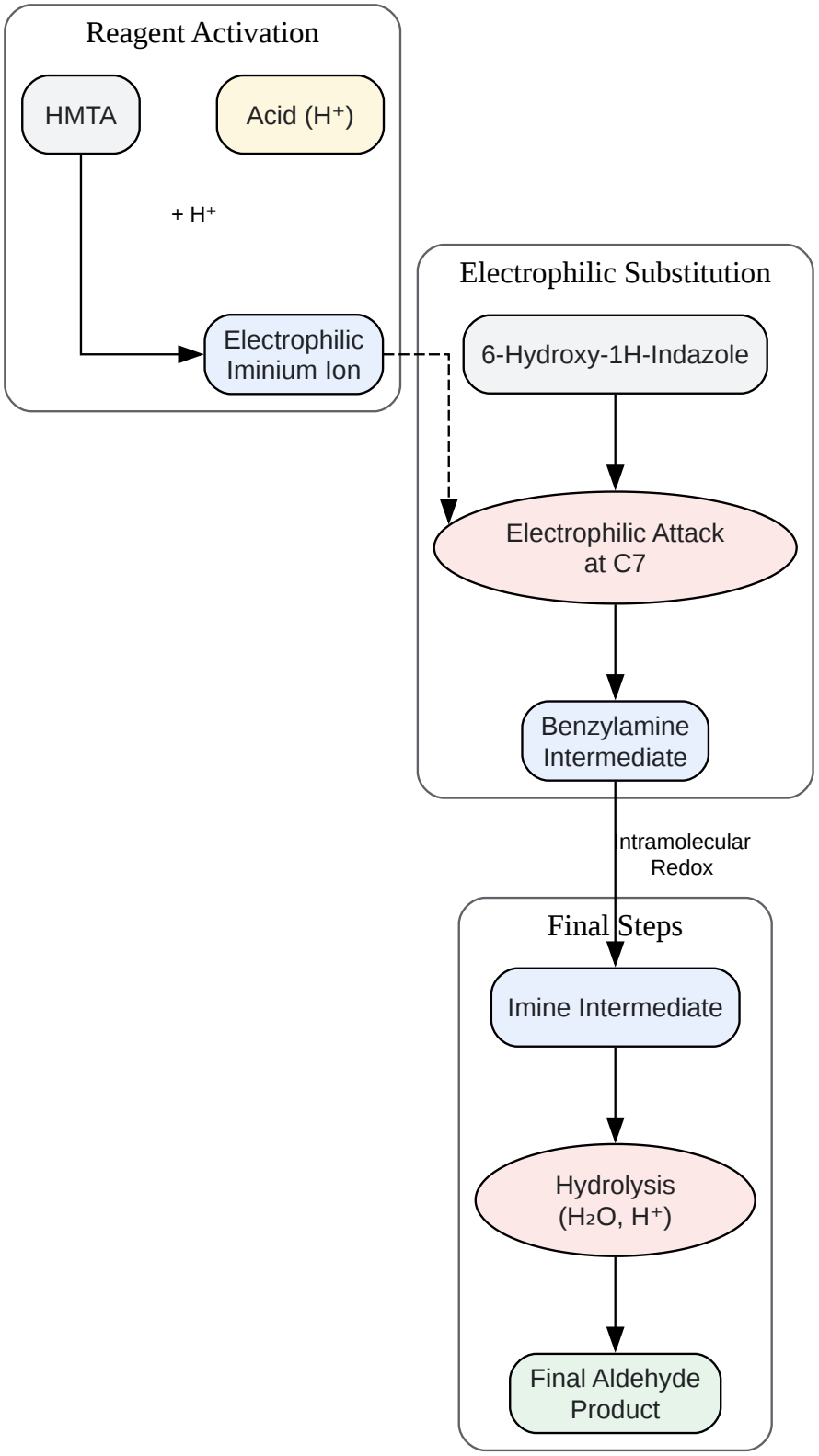

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